

# Fundamental Chemistry of Indium(III)

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## Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

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Indium(In) is a post-transition metal in Group 13. Its electronic configuration is  $[\text{Kr}] 4d^{10} 5s^2 5p^1$  [1] [2]. While indium can exhibit other oxidation states, the **+3 state is the most common and stable** [3]. In this state, indium readily forms a variety of compounds, acting as a hard Lewis acid and often adopting coordination numbers of 4 or 6 [4].

## Key Properties & Quantitative Data

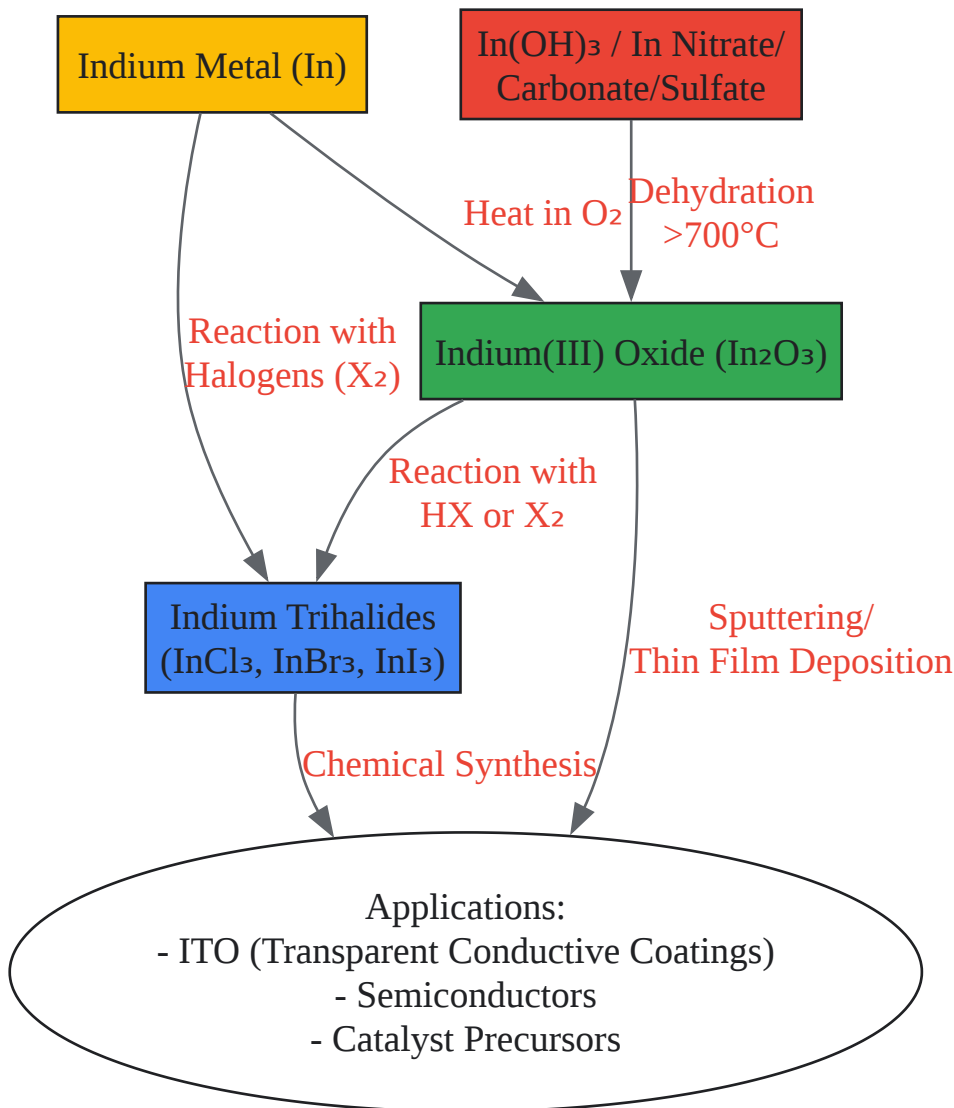
The following table summarizes core physical properties and key thermodynamic data for indium and its +3 compounds.

Property	Value / Description
Atomic Number [1]	49
Standard Atomic Mass [1]	114.818
Electron Configuration [1] [2]	$[\text{Kr}] 4d^{10} 5s^2 5p^1$
Common Oxidation State [3]	+3
Ionic Radius ( $\text{In}^{3+}$ , 6-coordinate) [3]	80 pm
Standard Reduction Potential ( $\text{In}^{3+}/\text{In}$ ) [3]	-0.3382 V

Compound	Melting Point (°C)	Structure / Key Properties
In <sub>2</sub> O <sub>3</sub> [5]	1910	Cubic (Bixbyite); ~3 eV band gap; insoluble in water [5].
InF <sub>3</sub> [4]	1170	White solid; 6-coordinate In.
InCl <sub>3</sub> [4]	586	White solid; Lewis acid; isostructural with AlCl <sub>3</sub> .
InBr <sub>3</sub> [4]	435	Pale yellow solid; used as a water-tolerant Lewis acid.
InI <sub>3</sub> [4]	Decomposes	Yellow/red forms; exists as In <sub>2</sub> I <sub>6</sub> dimers.
Bond Energy (In-In) [6]	100.0 ± 8 kJ/mol	Gaseous diatomic species.
Lattice Energy (In <sub>2</sub> O <sub>3</sub> ) [6]	13,928 kJ/mol	Calculated value.

## Synthesis Pathways for Key In(III) Compounds

The synthesis of indium(III) compounds often begins from the oxide or trihalides. The diagram below outlines common synthetic pathways.



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*Synthesis pathways and applications of key indium(III) compounds.*

## Insights for Research & Development

- **Predominant Stability:** The +3 state dominates indium chemistry. The search for lower oxidation states (like +1) often leads to disproportionation or complex cluster compounds containing In-In bonds, rather than simple In(II) species [4].
- **Critical Starting Materials:** Indium(III) chloride (InCl<sub>3</sub>) is a pivotal Lewis acid and a primary precursor for synthesizing other indium compounds, including organometallics like trimethylindium used in the semiconductor industry [4] [7].

- **Biomedical Relevance:** Indium(III) can form complexes with biologically relevant ligands, such as ascorbic acid. Some preliminary research suggests these complexes may exhibit **antioxidant activity**, providing a potential avenue for therapeutic application [8].

## Information Gaps and Further Research

The search results I obtained lack the detailed, step-by-step experimental protocols you requested for drug development. The information is more foundational, covering the synthesis and properties of basic inorganic compounds rather than advanced bio-conjugation or formulation techniques.

To acquire the specific experimental methodologies, I suggest you:

- **Consult specialized scientific databases** like SciFinder, Reaxys, or PubMed, using precise search terms such as "indium(III) complex synthesis protocol," "radioindium-111 antibody labeling," or "indium-based drug formulation."
- **Review the experimental sections** of research papers in high-impact journals focusing on medicinal inorganic chemistry or radiopharmaceuticals.

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## References

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